

Personal protective equipment for handling 4-Fluoro-2-nitrobenzoic acid

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Compound of Interest

Compound Name: 4-Fluoro-2-nitrobenzoic acid

Cat. No.: B1301877

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Essential Safety and Handling Guide for 4-Fluoro-2-nitrobenzoic Acid

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **4-Fluoro-2-nitrobenzoic acid** (CAS No: 394-01-4). Adherence to these guidelines is essential for the safety of researchers, scientists, and drug development professionals. The recommendations are based on the known hazards of similar aromatic carboxylic acids and nitro compounds.

Hazard Identification and Mitigation

4-Fluoro-2-nitrobenzoic acid is a combustible solid that can cause skin, eye, and respiratory irritation.^{[1][2][3]} It is imperative to handle this chemical with appropriate engineering controls and personal protective equipment to minimize exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to ensure personal safety when handling **4-Fluoro-2-nitrobenzoic acid**. The following table summarizes the recommended PPE.

Body Part	Recommended PPE	Rationale
Eyes/Face	Chemical safety goggles and a face shield	Protects against splashes, dust, and vapors that can cause serious eye irritation.[4][5]
Skin	Chemical-resistant gloves (Nitrile or Neoprene), a lab coat or disposable gown, and closed-toe shoes	Prevents skin contact which may cause irritation.[6][7] Full body protection is crucial in case of spills.
Respiratory	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate or for large quantities, a NIOSH-approved respirator with an appropriate cartridge (e.g., N95 for dusts) is recommended	Minimizes inhalation of dust or vapors, which can cause respiratory irritation.[8][9]

Operational Plan: Step-by-Step Handling Protocol

Following a strict operational protocol is critical for the safe handling of this chemical.

1. Preparation:

- Ensure the work area within a certified chemical fume hood is clean and uncluttered.[4][6]
- Verify that the chemical fume hood is functioning correctly.[4]
- Locate the nearest eyewash station and safety shower and confirm they are accessible.[7]
- Assemble all necessary equipment, such as spatulas, weigh boats, and containers, before handling the compound.[6]
- Ensure a spill kit compatible with solid irritants is readily available.[6]

2. Handling:

- Don all required PPE as outlined in the table above.[4]
- Conduct all manipulations of **4-Fluoro-2-nitrobenzoic acid**, especially weighing and transferring, exclusively within the chemical fume hood to control exposure.[3][6]
- To prevent dust generation, avoid weighing the compound directly on an open balance.[6] Instead, pre-tare a sealed container, transfer the chemical into it within the fume hood, and then seal it before weighing.[6]
- Use techniques such as gentle scooping to minimize airborne particles.[4]
- If preparing a solution, add the solid to the solvent slowly to prevent splashing.[4]
- Keep containers tightly closed when not in use.[1][4]
- Avoid eating, drinking, or smoking in the handling area.[1]

3. Post-Handling:

- Thoroughly decontaminate all surfaces and equipment that came into contact with the chemical.[6]
- Properly remove and dispose of contaminated PPE.[4]
- Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[1][6]

Disposal Plan

Proper disposal of chemical waste is imperative to prevent environmental contamination and ensure regulatory compliance.[3][10]

- **Waste Collection:** Collect all waste containing **4-Fluoro-2-nitrobenzoic acid**, including contaminated consumables like gloves and weighing paper, in a designated, clearly labeled, and sealed hazardous waste container.[4][10]
- **Waste Segregation:** Do not mix this waste with other waste streams.[10] **4-Fluoro-2-nitrobenzoic acid** is a halogenated nitroaromatic compound and should be segregated

accordingly.

- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Fluoro-2-nitrobenzoic acid**," and associated hazards (Irritant).[6]
- Disposal: Dispose of the waste through a licensed professional waste disposal service in accordance with local, regional, and national regulations.[2][9][10]

Chemical and Physical Properties

Property	Value
Linear Formula	FC6H3(NO2)CO2H
Molecular Weight	185.11
CAS Number	394-01-4
Melting Point	140-145 °C
Storage Class	11 (Combustible Solids)

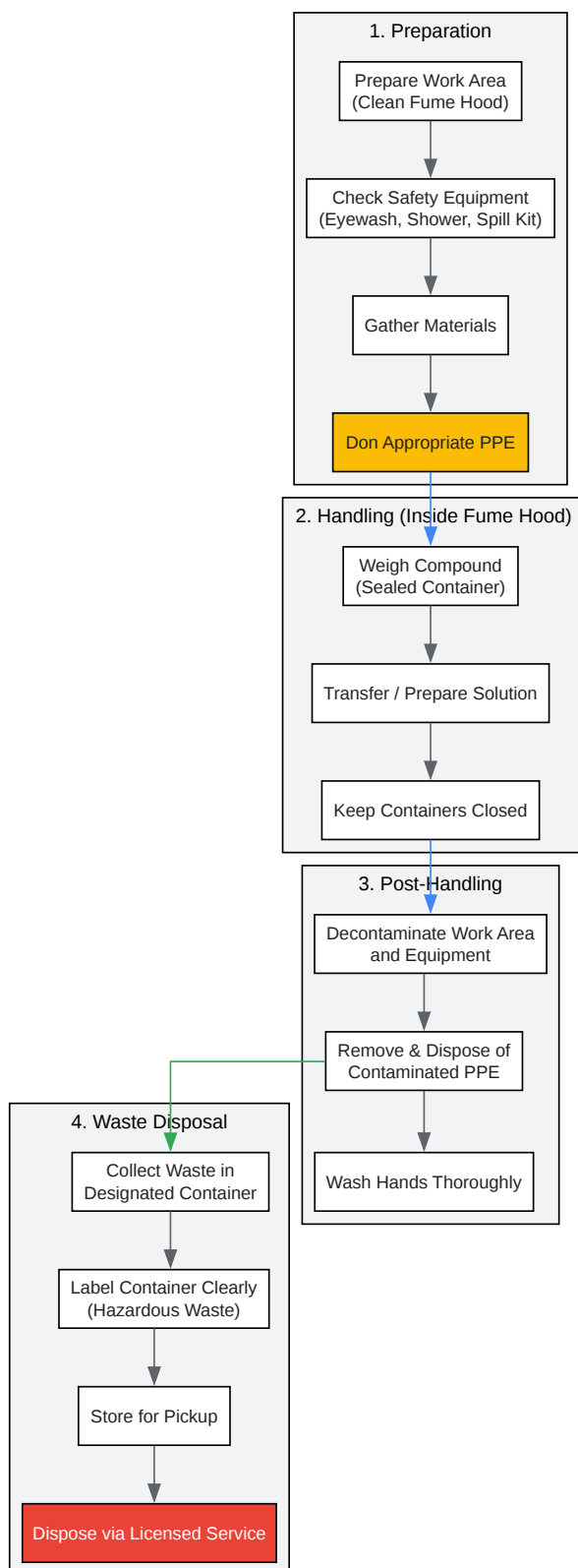
Source: Sigma-Aldrich[8]

Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[2]
- Inhalation: Remove to fresh air. If you feel unwell, call a poison center or doctor.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[2]

In the event of a spill, evacuate the area, don appropriate PPE, and contain the spill.[7] For dry spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable container for disposal.[1][7]

Workflow for Handling 4-Fluoro-2-nitrobenzoic Acid



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Caption: Workflow for the safe handling and disposal of **4-Fluoro-2-nitrobenzoic acid**.

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